

Essential Safety and Operational Guidance for 5-Bromo-2-tert-butylpyridine

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Compound of Interest

Compound Name: **5-Bromo-2-tert-butylpyridine**

Cat. No.: **B1288587**

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For researchers, scientists, and drug development professionals, ensuring safe handling of specialized chemical reagents is paramount. This document provides immediate, essential safety and logistical information for the handling of **5-Bromo-2-tert-butylpyridine**, including detailed personal protective equipment (PPE) requirements, operational procedures, and disposal plans.

Chemical Identifier:

- Name: **5-Bromo-2-tert-butylpyridine**
- CAS Number: 39919-58-9
- Molecular Formula: C₉H₁₂BrN

Hazard Summary: **5-Bromo-2-tert-butylpyridine** is a chemical that requires careful handling due to its potential health hazards. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] Ingestion may also be harmful.

Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against chemical exposure. The following table summarizes the recommended PPE for handling **5-Bromo-2-tert-butylpyridine**.

Body Part	Recommended Protection	Specifications
Eyes/Face	Safety Goggles / Face Shield	Must meet ANSI Z.87.1 1989 standard. A face shield should be worn over safety glasses if there is a risk of splashing.
Hands	Chemical-resistant gloves	Butyl rubber or PVA gloves are recommended. Nitrile gloves may not offer sufficient protection and should be avoided. Always consult the manufacturer's glove compatibility chart.
Body	Laboratory Coat	A fully-buttoned lab coat made of a flame-resistant material like Nomex® with cotton clothing underneath is recommended. Avoid polyester or acrylic fabrics.
Feet	Closed-toe Shoes	Shoes must cover the entire foot (closed toe and heel).
Respiratory	Respirator (if necessary)	Use a respirator if engineering controls (e.g., fume hood) are not sufficient to maintain exposure below permissible limits. This requires enrollment in a respiratory protection program, including medical clearance and fit testing.

Operational and Disposal Plans

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[[1](#)][[2](#)]
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.[[3](#)]
- Store away from heat, sparks, open flames, and other sources of ignition.[[4](#)]

Handling:

- All handling of **5-Bromo-2-tert-butylpyridine** should be conducted in a properly functioning certified laboratory chemical fume hood.[[4](#)]
- Avoid contact with skin, eyes, and clothing.[[1](#)]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[[1](#)]
- Wash hands thoroughly after handling.[[1](#)][[2](#)]
- An emergency eyewash station and safety shower must be readily accessible within the immediate work area.[[4](#)]

Disposal:

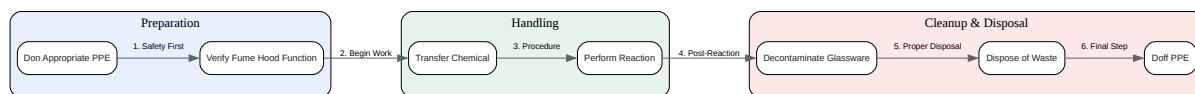
- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[[1](#)][[2](#)]
- Waste should be collected in a sealable, airtight, and compatible container.
- Do not dispose of down the drain or into the environment.[[1](#)]

Emergency Procedures:

- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation occurs.[[1](#)]
- Eye Contact: Immediately rinse eyes cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[[1](#)]

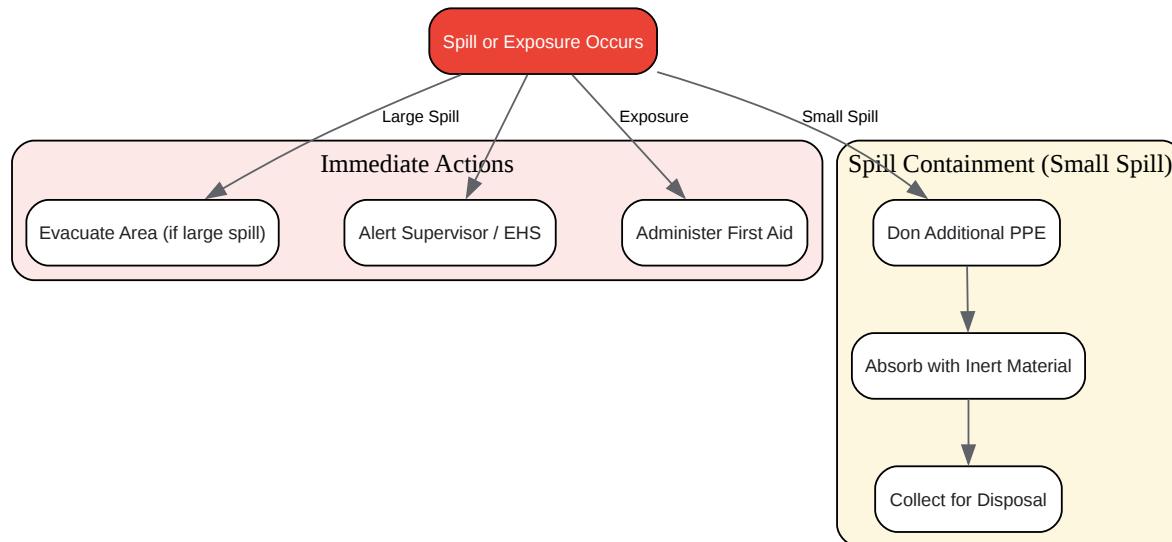
- Inhalation: Remove the person to fresh air and keep them in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[1]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[1]
- Spill: For a small spill, trained personnel wearing appropriate PPE may clean it up using an inert absorbent material (e.g., sand, earth, or vermiculite).[4][5] Place the absorbed material into a suitable container for disposal.[1] For large spills, evacuate the area and contact emergency responders.

Diagrams



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Caption: Workflow for the safe handling of **5-Bromo-2-tert-butylpyridine**.



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Caption: Emergency response plan for a spill or exposure incident.

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